

Benchmarking the properties of 3,3'-Dichlorobenzaldazine against known standards

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Compound of Interest

Compound Name: 3,3'-Dichlorobenzaldazine

Cat. No.: B1662941

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A Comparative Analysis of 3,3'-Dichlorobenzidine Against Benzaldehyde Standards

For Researchers, Scientists, and Drug Development Professionals: An Objective Benchmarking Guide

This guide provides a comparative analysis of the physicochemical properties of 3,3'-Dichlorobenzidine against benzaldehyde, a well-established chemical standard. Due to the limited availability of data for **3,3'-Dichlorobenzaldazine**, this document focuses on the closely related and extensively studied compound, 3,3'-Dichlorobenzidine. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in the evaluation and application of chlorinated aromatic compounds.

Physicochemical Properties: A Head-to-Head Comparison

The following table summarizes the key physicochemical properties of 3,3'-Dichlorobenzidine and Benzaldehyde, facilitating a direct comparison of their fundamental characteristics.

Property	3,3'-Dichlorobenzidine	Benzaldehyde
CAS Number	91-94-1	100-52-7
Molecular Formula	C ₁₂ H ₁₀ Cl ₂ N ₂	C ₇ H ₆ O
Molecular Weight (g/mol)	253.13	106.12
Melting Point (°C)	132-133	-26
Boiling Point (°C)	400	178.1
Solubility	Insoluble in water; Soluble in ethanol, benzene, and glacial acetic acid.	Slightly soluble in water; Miscible with ethanol, ether, and oils.

Experimental Protocols

The data presented in this guide are based on standard analytical methodologies for the determination of physicochemical properties.

Determination of Melting Point

A calibrated digital melting point apparatus is used to determine the melting point range of the compounds. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting point range.

Determination of Boiling Point

The boiling point is determined using a distillation apparatus at atmospheric pressure. The compound is heated in a flask connected to a condenser. The temperature at which the liquid boils and its vapor phase is in equilibrium with the liquid phase is recorded as the boiling point.

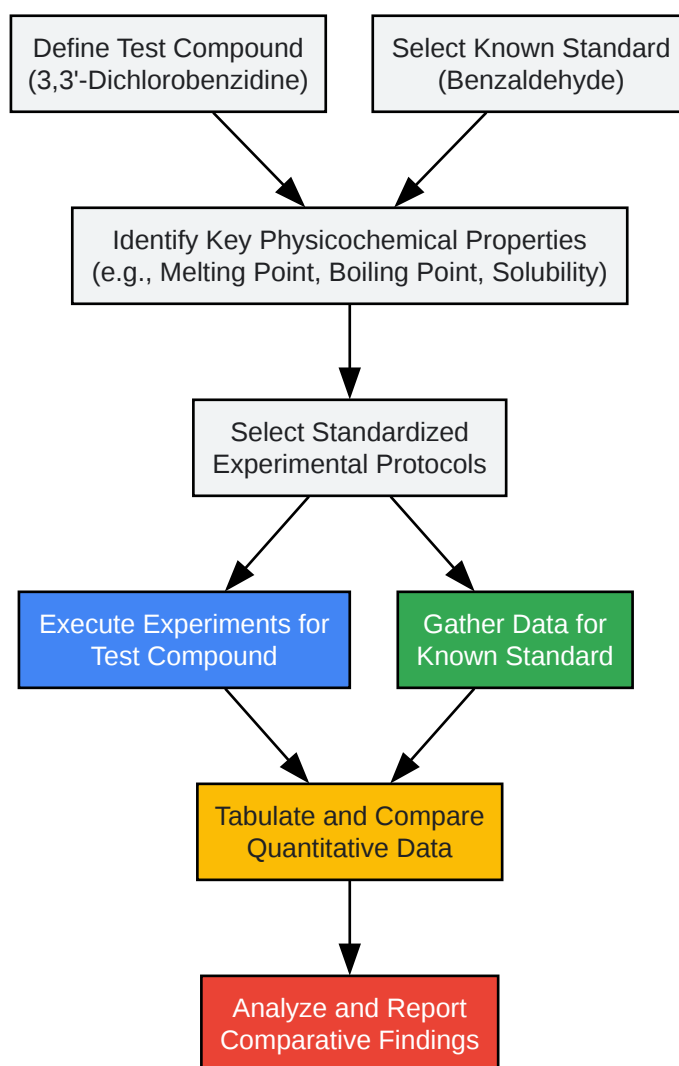
Solubility Assessment

The solubility of the compounds is determined by adding a small, measured amount of the solute to a fixed volume of a given solvent at a constant temperature. The mixture is agitated, and the process is repeated until no more solute dissolves, thus determining the saturation

point. Qualitative solubility is observed by mixing the compound with the solvent and visually inspecting for dissolution.

Benchmarking Workflow

The following diagram illustrates a generalized workflow for benchmarking the properties of a test compound against a known standard.



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